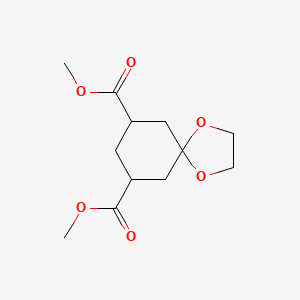

Dimethyl 1,4-dioxaspiro[4.5]decane-7,9-dicarboxylate

• Molecular Formula: C12H18O6
• Molecular Weight: 258.27 g/mol
• IUPAC Name: dimethyl 1,4-dioxaspiro[4.5]decane-7,9-dicarboxylate
• InChI: InChI=1S/C12H18O6/c1-15-10(13)8-5-9(11(14)16-2)7-12(6-8)17-3-4-18-12/h8-9H,3-7H2,1-2H3
• InChI Key: ITWNCORBJIHQNT-UHFFFAOYSA-N
• Canonical SMILES: COC(=O)C1CC(CC2(C1)OCCO2)C(=O)OC

Description

Dimethyl 1,4-dioxaspiro[4.5]decane-7,9-dicarboxylate is a useful research compound. Its molecular formula is C12H18O6 and its molecular weight is 258.27 g/mol. The purity is usually 95%.
BenchChem offers high-quality Dimethyl 1,4-dioxaspiro[4.5]decane-7,9-dicarboxylate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Dimethyl 1,4-dioxaspiro[4.5]decane-7,9-dicarboxylate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

A solution of 5-oxocyclohexane-1,3-dicarboxylic acid dimethyl ester (22.8 g, 106.4 mmol), ethylene glycol (13.3 g, 215 mmol) and p-toluenesulfonic acid monohydrate (0.22 g, 1.3 mmol) in toluene (230 mL), in a flask fitted with Dean-Stark trap was heated under reflux for 5 h. The reaction was cooled to room temperature, water was added and the mixture was extracted with ethyl acetate. Organic layer was separated, washed with NaHCO3 solution and brine, dried over anhydrous Na2SO4 and concentrated under reduced pressure to give an oil, which was triturated with hexane and left in the fridge overnight. The precipitated solid was filtered and dried under vacuum to provide 17.1 (63%) g of the title compound, 1,4-Dioxa-spiro[4.5]decane-7,9-dicarboxylic acid dimethyl ester as a white solid. 1HNMR (400 MHz, CDCl3), δ: 3.95 (m, 4H), 3.7 (s, 6H), 2.72-2.62 (m, 3H), 2.32-2.22 (m, 1H), 2.02-1.96 (m, 2H), 1.6-1.4 (m, 3H).

Synthesis routes and methods II

Procedure details

To a solution of dimethyl 5-oxocyclohexane-1,3-dicarboxylate (6.0 g, 28 mmol) in toluene (50 ml) was added ethylene glycol (3.73 g, 56.6 mmol) and p-toluenesulfonic acid (65 mg). The reaction was refluxed overnight, using a Dean-Stark trap to remove the excess water. The reaction was worked up by removing the toluene by rotary evaporation, adding brine (10 ml) and extracting with ethyl acetate (3×40 ml). The combined extracts were dried over sodium sulfate, filtered and concentrated by rotary evaporation to give the desired product as a thick colorless liquid (6.0 g, 82%).
